

CAS 30342-87-1 synthesis and characterization

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Compound of Interest

Compound Name:	4-amino-5-propyl-4H-1,2,4-triazole-3-thiol
CAS No.:	30342-87-1
Cat. No.:	B1269569

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An In-depth Technical Guide to the Synthesis and Characterization of 2,6-Di-tert-butyl-4-mercaptophenol

A Note on Chemical Identity: This guide focuses on the synthesis and characterization of 2,6-Di-tert-butyl-4-mercaptophenol (CAS 950-59-4). While the initial query referenced CAS 30342-87-1, which corresponds to **4-amino-5-propyl-4H-1,2,4-triazole-3-thiol**, publicly available scientific literature on the latter is insufficient for an in-depth technical guide. Conversely, 2,6-Di-tert-butyl-4-mercaptophenol is a well-documented and industrially significant compound, particularly as a key precursor to the hyperlipidemic drug Probucol.[1][2] It is presumed that this is the compound of interest for researchers and drug development professionals.

Introduction

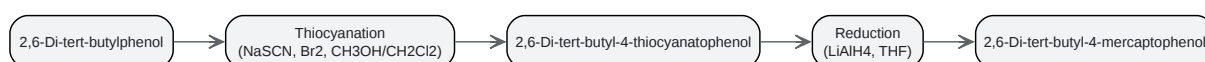
2,6-Di-tert-butyl-4-mercaptophenol is a sterically hindered phenol derivative containing a thiol group at the para position.[3] This unique structural arrangement imparts significant antioxidant properties and makes it a valuable intermediate in organic synthesis. Its primary application lies in the pharmaceutical industry as the immediate precursor to Probucol, a drug known for its cholesterol-lowering effects.[1] The synthesis and rigorous characterization of this compound are critical to ensure the purity and efficacy of the final active pharmaceutical ingredient (API).

This guide provides a comprehensive overview of a robust synthetic route and the analytical techniques required for its complete characterization, aimed at researchers and professionals in drug development and chemical synthesis.

Part 1: Synthesis of 2,6-Di-tert-butyl-4-mercaptophenol

The synthesis of 2,6-Di-tert-butyl-4-mercaptophenol typically starts from the readily available 2,6-di-tert-butylphenol.[2] The core of the synthesis involves the introduction of a sulfur-containing functional group at the 4-position of the phenol ring, which is then reduced to the desired thiol. Several methods have been developed, with the most common approaches being the introduction of a thiocyanate group or a sulfonation reaction.[1] This guide details a two-step process involving the conversion of 2,6-di-tert-butylphenol to 2,6-di-tert-butyl-4-thiocyanatophenol, followed by reduction to the final product.

Synthetic Workflow Diagram



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Caption: Synthetic pathway from 2,6-di-tert-butylphenol to 2,6-di-tert-butyl-4-mercaptophenol.

Step 1: Synthesis of 2,6-di-tert-butyl-4-thiocyanatophenol

This step introduces the thiocyanate group at the para-position of the starting phenol. The choice of a brominating agent in situ with sodium thiocyanate provides an electrophilic "SCN+" equivalent for the electrophilic aromatic substitution.

Protocol:

- In a three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a nitrogen inlet, dissolve 2,6-di-tert-butylphenol in a mixture of methanol and dichloromethane.

- Cool the solution to 0°C using an ice bath.
- Add sodium thiocyanate to the solution and stir until it is fully dissolved.
- Slowly add a solution of bromine in dichloromethane dropwise via the dropping funnel. The reaction is exothermic and the temperature should be maintained below 5°C. The disappearance of the bromine color indicates its consumption.
- After the addition is complete, allow the reaction to stir at 0°C for an additional 2 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated solution of sodium thiosulfate to remove any unreacted bromine.
- Perform a liquid-liquid extraction with dichloromethane. Wash the organic layer with water and then with brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude 2,6-di-tert-butyl-4-thiocyanatophenol.

Step 2: Reduction to 2,6-di-tert-butyl-4-mercaptophenol

The thiocyanate intermediate is then reduced to the target mercaptan. Lithium aluminum hydride (LiAlH_4) is a powerful reducing agent suitable for this transformation.^[4]

Protocol:

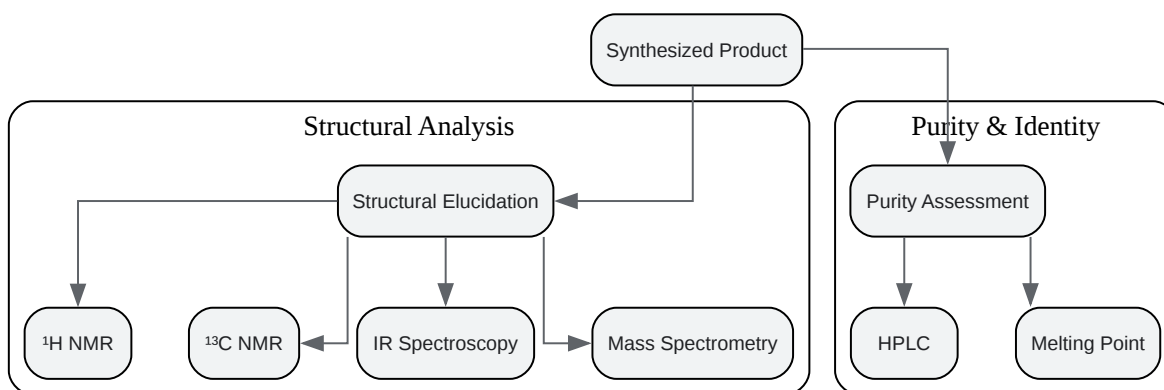
- In a separate dry, three-necked flask under a nitrogen atmosphere, prepare a suspension of lithium aluminum hydride in anhydrous tetrahydrofuran (THF).
- Cool the suspension to 0°C.
- Dissolve the crude 2,6-di-tert-butyl-4-thiocyanatophenol from the previous step in anhydrous THF and add it dropwise to the LiAlH_4 suspension.^[4]
- Maintain the reaction at 0°C for 5 hours.^[4]

- Monitor the reaction by TLC.
- Upon completion, cautiously quench the reaction by the slow, dropwise addition of ethyl acetate, followed by 3N HCl.[4]
- Extract the product with ethyl acetate. Wash the combined organic layers with saturated sodium bicarbonate solution and brine.[4]
- Dry the organic phase over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.
- The resulting crude product can be purified by column chromatography on silica gel to yield pure 2,6-di-tert-butyl-4-mercaptophenol as a yellow waxy solid.[4]

Part 2: Characterization of 2,6-Di-tert-butyl-4-mercaptophenol

Thorough characterization is essential to confirm the identity, structure, and purity of the synthesized product. A combination of spectroscopic and chromatographic techniques is employed for this purpose.

Characterization Workflow Diagram



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Caption: A typical workflow for the characterization of 2,6-di-tert-butyl-4-mercaptophenol.

Spectroscopic and Chromatographic Data

Technique	Expected Observations
¹ H NMR	Singlet for the two equivalent tert-butyl groups, a singlet for the phenolic OH, a singlet for the thiol SH, and a singlet for the two equivalent aromatic protons.
¹³ C NMR	Signals corresponding to the tert-butyl carbons, the quaternary carbons of the tert-butyl groups, the aromatic carbons (including those bearing the OH, SH, and tert-butyl groups), and the aromatic CHs.
IR Spectroscopy	Characteristic absorption bands for O-H stretching (around 3600-3200 cm ⁻¹), S-H stretching (around 2600-2550 cm ⁻¹), C-H stretching (around 3000-2850 cm ⁻¹), and aromatic C=C stretching (around 1600-1450 cm ⁻¹).
Mass Spectrometry	A molecular ion peak [M] ⁺ at m/z corresponding to the molecular weight of C ₁₄ H ₂₂ OS (238.39 g/mol). [3]
HPLC	A single major peak under appropriate reverse-phase conditions, indicating high purity. [5]
Melting Point	85.0 to 89.0 °C.

Experimental Protocols for Characterization

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the purified product in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube.

- Analysis: Acquire ^1H and ^{13}C NMR spectra on a standard NMR spectrometer (e.g., 400 MHz).

2. Infrared (IR) Spectroscopy

- Sample Preparation: Prepare a thin film of the sample on a salt plate (e.g., NaCl or KBr) or acquire the spectrum using an Attenuated Total Reflectance (ATR) accessory.
- Analysis: Record the IR spectrum over the range of 4000-400 cm^{-1} .

3. Mass Spectrometry (MS)

- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent (e.g., methanol or acetonitrile).
- Analysis: Analyze the sample using Gas Chromatography-Mass Spectrometry (GC-MS) or by direct infusion into an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) mass spectrometer.[\[3\]](#)

4. High-Performance Liquid Chromatography (HPLC)

- Methodology: A reverse-phase HPLC method can be employed.[\[5\]](#)
 - Column: C18 column.
 - Mobile Phase: A gradient or isocratic mixture of acetonitrile and water with a small amount of acid (e.g., phosphoric acid or formic acid for MS compatibility).[\[5\]](#)
 - Detection: UV detection at a suitable wavelength (e.g., 254 nm or 280 nm).
- Sample Preparation: Prepare a dilute solution of the sample in the mobile phase.
- Analysis: Inject the sample into the HPLC system and analyze the resulting chromatogram for peak purity.

Part 3: Safety, Handling, and Storage

Safety Precautions:

- Hazards: 2,6-Di-tert-butyl-4-mercaptophenol is harmful if swallowed and may cause skin and eye irritation.[3]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles, and a lab coat when handling this chemical.[6] Work in a well-ventilated area or a fume hood.
- First Aid: In case of contact with skin, wash immediately with plenty of water.[6] If in eyes, rinse cautiously with water for several minutes. If ingested, seek medical attention.[6]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7]

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